

An In-depth Technical Guide to Alendronate: A Representative Anti-Osteoporosis Agent

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Compound of Interest

Compound Name: Anti-osteoporosis agent-6

Cat. No.: B15600678

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Introduction

While "**Anti-osteoporosis agent-6**" is not a recognized designation in scientific literature, this guide provides a comprehensive technical overview of Alendronate, a widely prescribed and extensively researched anti-osteoporosis agent. Alendronate belongs to the nitrogen-containing bisphosphonate class of drugs, which are potent inhibitors of osteoclast-mediated bone resorption.[1][2] This document is intended for researchers, scientists, and drug development professionals, offering detailed information on Alendronate's chemical structure, properties, mechanism of action, and relevant experimental protocols.

Chemical Structure and Properties

Alendronate is a synthetic analog of pyrophosphate.[3] Its chemical structure is characterized by a P-C-P backbone, which contributes to its high affinity for the bone mineral hydroxyapatite.[3][4] The primary amino group in its side chain is crucial for its potent anti-resorptive activity.[5]

Table 1: Chemical Identifiers for Alendronate

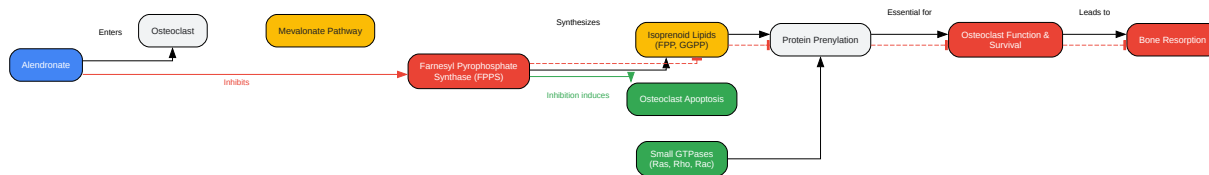
Identifier	Value
IUPAC Name	(4-amino-1-hydroxy-1-phosphonobutyl)-hydroxyphosphinate[6]
CAS Number	121268-17-5 (for sodium salt trihydrate)[7]
Molecular Formula	C4H13NO7P2 (Alendronic acid)[8]
Synonyms	Alendronate Sodium, Fosamax, MK-217[7]

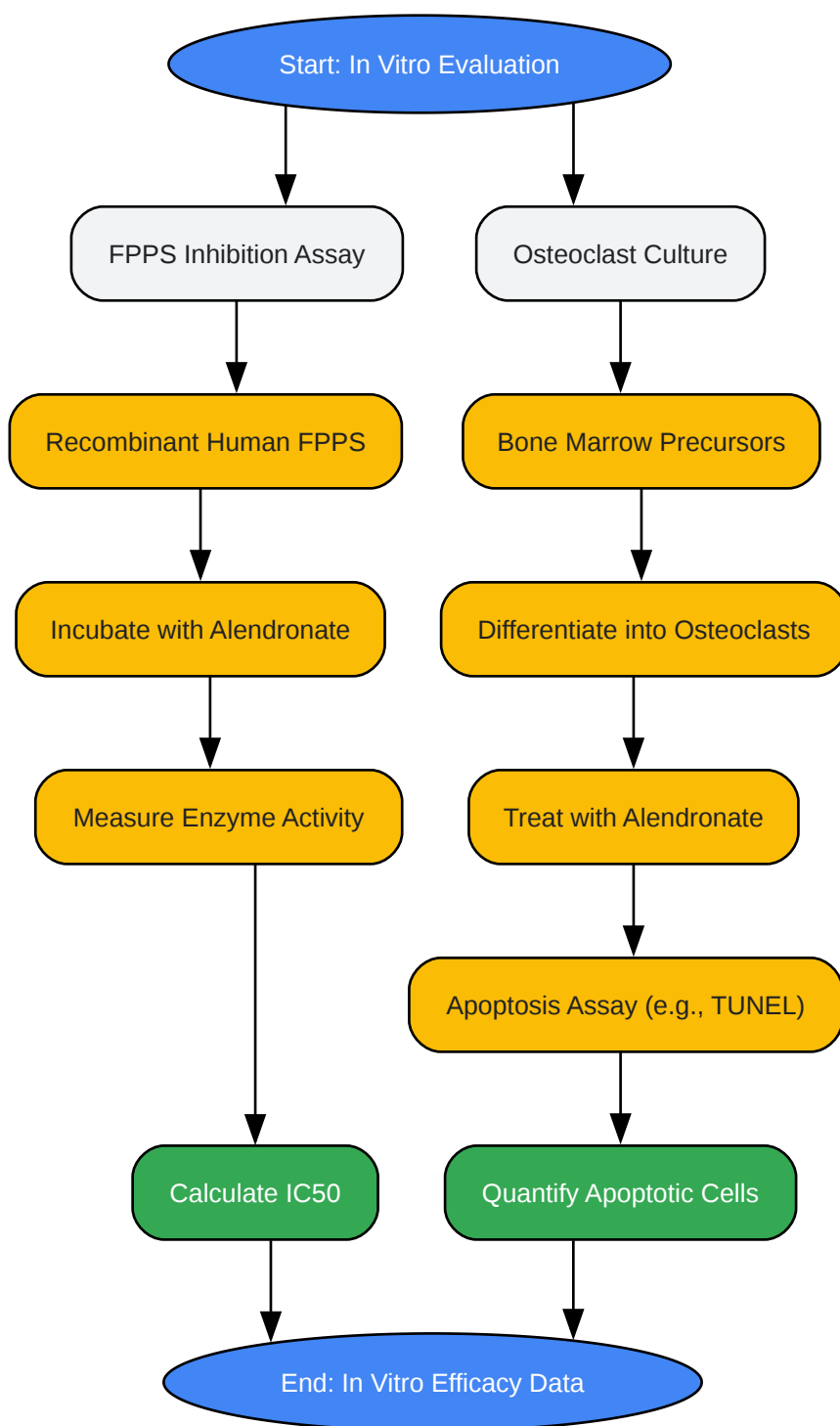
Table 2: Physicochemical Properties of Alendronate

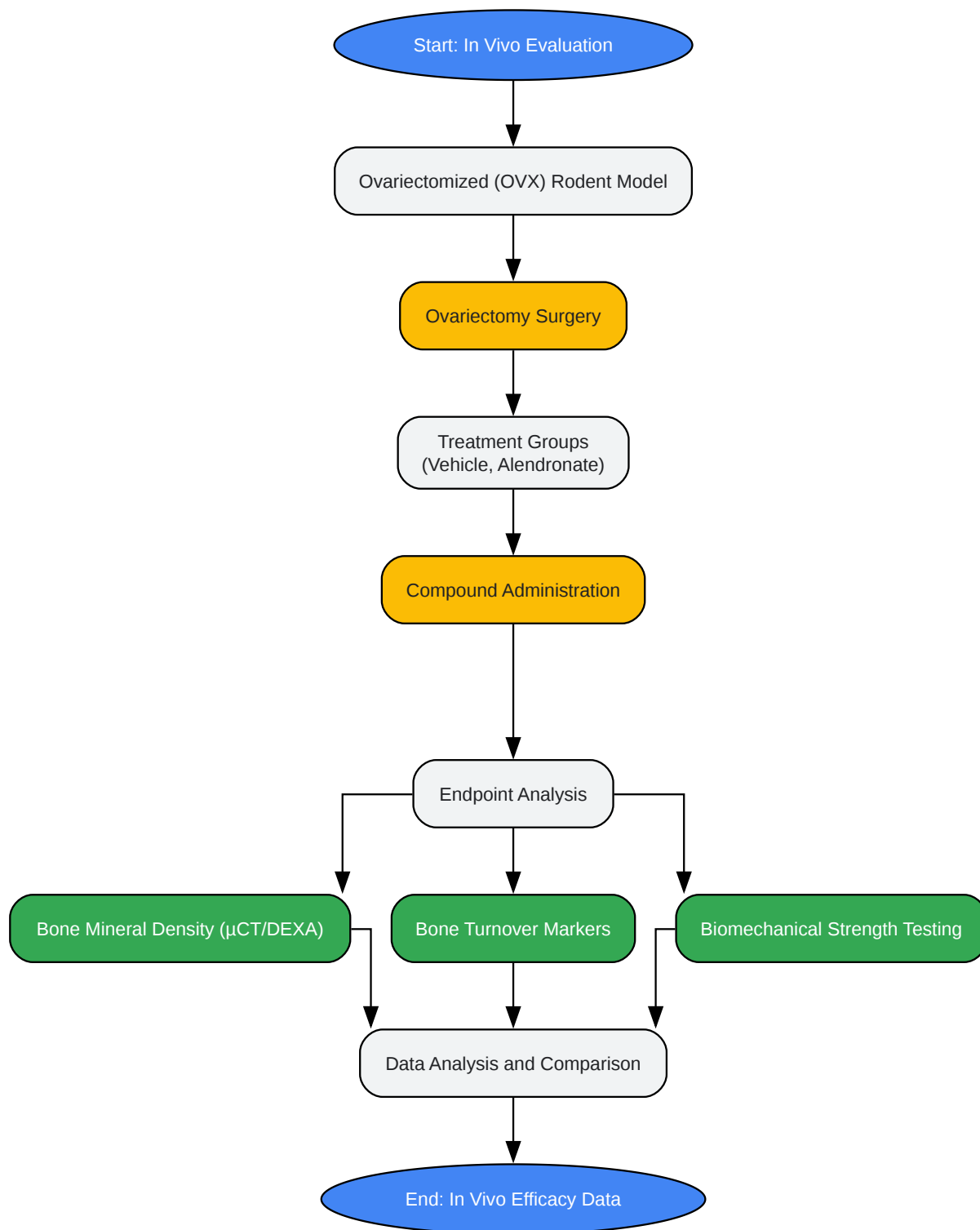
Property	Value
Molecular Weight	249.10 g/mol (Alendronic acid)[8]
Melting Point	233-235 °C (decomposes)[8]
Water Solubility	Soluble[9]
pKa	pKa1 = 2.72, pKa2 = 8.73, pKa3 = 10.5, pKa4 = 11.6 (at 25 °C)[8]

Mechanism of Action

Alendronate's primary mechanism of action is the inhibition of farnesyl pyrophosphate synthase (FPPS), a key enzyme in the mevalonate pathway within osteoclasts.[1][3][10] This inhibition prevents the synthesis of isoprenoid lipids, such as farnesyl pyrophosphate (FPP) and geranylgeranyl pyrophosphate (GGPP).[10][11] These lipids are essential for the post-translational modification (prenylation) of small GTP-binding proteins like Ras, Rho, and Rac.[1][11] The disruption of this process interferes with osteoclast function, leading to their inactivation and apoptosis, thereby reducing bone resorption.[1][4]







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